

Personal protective equipment for handling Taselisib

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Compound of Interest

Compound Name: Taselisib

Cat. No.: B612264

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Essential Safety and Handling Guide for Taselisib

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Taselisib** (GDC-0032), an investigational inhibitor of the PI3K/AKT signaling pathway. Adherence to these guidelines is critical to ensure personal safety and maintain a secure laboratory environment.

I. Personal Protective Equipment (PPE)

When handling **Taselisib**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or ingestion. The following personal protective equipment is required:

- **Eye Protection:** Safety goggles with side-shields are necessary to protect against splashes and airborne particles.
- **Hand Protection:** Chemical-resistant protective gloves must be worn.
- **Body Protection:** An impervious clothing, such as a lab coat, is required to prevent skin contact.

II. Chemical and Physical Properties

A summary of the key physical and chemical properties of **Taselisib** is provided in the table below.

Property	Value
Synonyms	GDC-0032; RG-7604
Formula	$C_{24}H_{28}N_8O_2$
Molecular Weight	460.53 g/mol
CAS Number	1282512-48-4
Appearance	Solid

III. Hazard Identification and First Aid

Taselisib is classified as harmful if swallowed, in contact with skin, or if inhaled.^[1] It is crucial to be aware of these hazards and the appropriate first aid measures.

Exposure Route	Hazard Statement	First Aid Measures
Oral	Harmful if swallowed.[1][2]	Rinse mouth with water. Do NOT induce vomiting. Call a physician immediately.[1]
Dermal	Harmful in contact with skin.[1]	Wash with plenty of soap and water. Remove contaminated clothing and shoes. Call a physician.[1]
Inhalation	Harmful if inhaled.[1]	Remove the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention. [1]
Eye Contact	Remove any contact lenses. Immediately flush eyes with large amounts of water for at least 15 minutes. Call a physician.[1]	

Occupational Exposure Limits (OELs): It is important to note that no occupational exposure limit values have been established for **Taselisib**.^[1] Therefore, it is imperative to handle this compound with a high degree of caution and to minimize all potential exposure.

IV. Handling, Storage, and Disposal Protocols

A. Handling:

- Ventilation: Use **Taselisib** only in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.^{[1][2]}
- Avoid Contact: Take all necessary precautions to avoid contact with skin, eyes, and clothing.
^[1]
- Hygiene: Do not eat, drink, or smoke in areas where **Taselisib** is handled. Wash hands thoroughly after handling.^{[1][2]}

B. Storage:

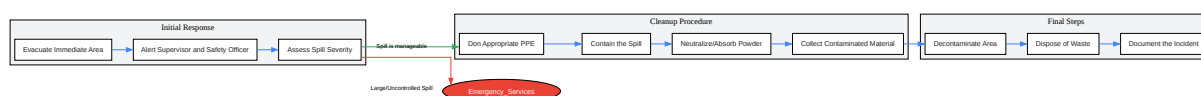
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.

C. Disposal:

- Dispose of **Taselisib** and its container in accordance with all applicable local, state, and federal regulations. This may involve incineration in a licensed hazardous waste disposal facility.

V. Spill Management Workflow

In the event of a **Taselisib** spill, follow the workflow outlined below to ensure a safe and effective cleanup.

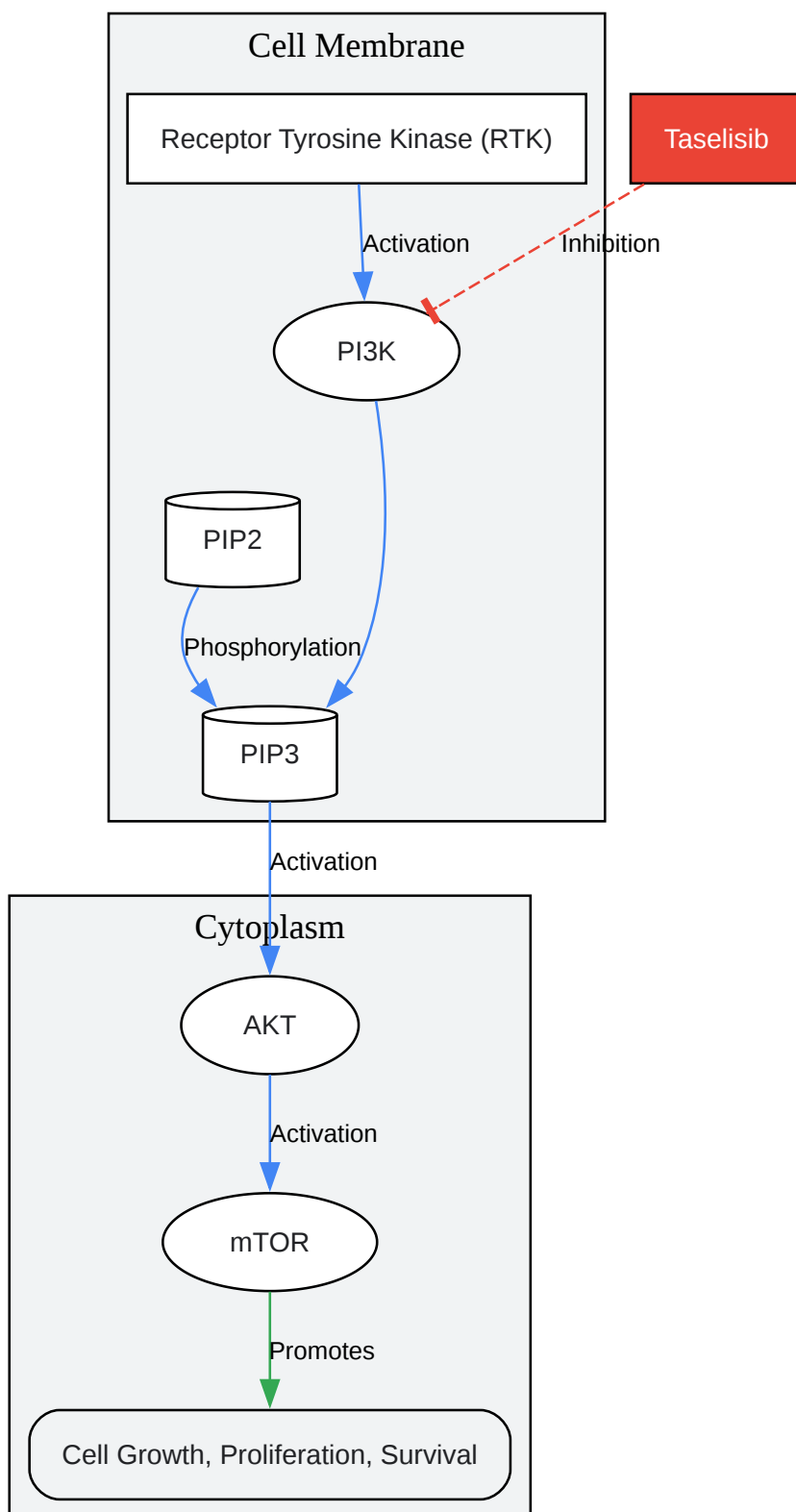


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Caption: Workflow for the safe management of a **Taselisib** spill.

VI. Taselisib's Mechanism of Action: The PI3K/AKT Signaling Pathway

Taselisib is a potent inhibitor of the phosphoinositide 3-kinase (PI3K) pathway, which is a critical signaling cascade involved in cell growth, proliferation, and survival.[3][4][5] The diagram below illustrates the PI3K/AKT pathway and the point of inhibition by **Taselisib**.



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Caption: The PI3K/AKT signaling pathway and the inhibitory action of **Taselisib**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Taselisib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612264#personal-protective-equipment-for-handling-taselisib]

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